

Standard Operating Procedure for Salbutamold3 Stock Solution: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a detailed standard operating procedure (SOP) for the preparation, storage, and use of a **Salbutamol-d3** stock solution. **Salbutamol-d3**, a deuterated isotopologue of Salbutamol, is primarily utilized as an internal standard (IS) for the quantitative analysis of Salbutamol in biological matrices by mass spectrometry (MS). Its use is critical for correcting for analyte loss during sample preparation and for variations in instrument response, thereby ensuring the accuracy and precision of analytical methods. These protocols are intended for research and drug development professionals familiar with standard laboratory practices.

Chemical and Physical Properties



Property	Value	
Chemical Name	α^{1} -[[(1,1-dimethylethyl)amino]methyl]-4-hydroxy-1,3-benzenedimethanol-d3	
Synonyms	(±)-Albuterol-d3, (±)-Salbutamol-d3, DL- Salbutamol-d3	
Molecular Formula	C13H18D3NO3	
Molecular Weight	242.33 g/mol	
CAS Number	1219798-60-3	
Appearance	Off-white to light brown solid	
Purity	≥98%	

Safety Precautions

Handle **Salbutamol-d3** in accordance with standard laboratory safety procedures. It should be considered hazardous until further information is available.

- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Avoid inhalation of dust or aerosols. Work in a well-ventilated area or a fume hood.
- Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.
- Consult the Safety Data Sheet (SDS) for complete safety information.[1]

Standard Operating Procedure: Stock Solution Preparation

This protocol outlines the steps for preparing a 1 mg/mL **Salbutamol-d3** stock solution.

- 4.1 Materials and Equipment
- Salbutamol-d3 solid



- · Dimethyl sulfoxide (DMSO), HPLC grade or higher
- · Acetonitrile, HPLC grade or higher
- Analytical balance
- Calibrated pipettes
- Class A volumetric flasks
- Vortex mixer
- Ultrasonic bath (optional)
- · Amber glass vials for storage
- 4.2 Protocol for 1 mg/mL Stock Solution in DMSO
- Equilibration: Allow the vial of **Salbutamol-d3** solid to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh a precise amount (e.g., 1 mg) of Salbutamol-d3 solid using an analytical balance.
- Dissolution: Transfer the weighed solid to a clean, dry volumetric flask. Add a small amount
 of DMSO to dissolve the solid. Vortex or sonicate if necessary to ensure complete
 dissolution. Salbutamol-d3 is soluble in DMSO.[2]
- Dilution: Once fully dissolved, bring the solution to the final volume with DMSO. For example, for a 1 mg/mL solution, if you weighed 1 mg of **Salbutamol-d3**, you would bring the final volume to 1.0 mL.
- Homogenization: Cap the flask and invert it several times to ensure the solution is homogeneous.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use amber vials to minimize freeze-thaw cycles.



4.3 Storage and Stability

- Solid Form: Store at -20°C for long-term stability (≥ 4 years).[2]
- Stock Solution in Solvent:
 - For long-term storage, store at -80°C for up to 6 months.
 - For short-term storage, store at -20°C for up to 1 month.[3]
- Aqueous Solutions: It is not recommended to store aqueous solutions for more than one day.
 [4]

Quantitative Data Summary

The following table summarizes typical concentrations for **Salbutamol-d3** stock solutions, working solutions, and calibration standards used in analytical methods.

Solution Type	Solvent	Typical Concentration Range	Reference
Stock Solution	Acetonitrile	100 μg/mL	[5]
Working Solution	Methanol or Acetonitrile/Water	100 ng/mL	[4]
Internal Standard Spiking Solution	Varies (often mobile phase)	1 ng per 250 μL sample	[4]
Calibration Curve Range	Plasma or Urine	0.1 - 100 ng/mL	[4][6]

Experimental Protocol: Use as an Internal Standard in LC-MS/MS

This protocol provides a general workflow for using **Salbutamol-d3** as an internal standard for the quantification of Salbutamol in human plasma.



6.1 Preparation of Working Solutions

- Intermediate Stock Solution: Prepare an intermediate stock solution (e.g., 1 μg/mL) by diluting the 1 mg/mL primary stock solution with an appropriate solvent like acetonitrile or methanol.
- Spiking Solution: Prepare a working internal standard spiking solution (e.g., 100 ng/mL) from the intermediate stock solution. The final concentration in the sample should be carefully chosen to be within the linear range of the assay.

6.2 Sample Preparation (Protein Precipitation)

- Sample Collection: Collect plasma samples according to standard clinical procedures.
- Aliquoting: Aliquot a specific volume of plasma (e.g., 250 μL) into a microcentrifuge tube.
- Spiking: Add a small, precise volume of the **Salbutamol-d3** working solution to each plasma sample, calibrator, and quality control sample.
- Precipitation: Add a protein precipitation agent, such as acetonitrile (typically 3 times the sample volume), to each tube.
- Vortexing: Vortex the samples vigorously for at least 30 seconds to ensure thorough mixing and protein precipitation.
- Centrifugation: Centrifuge the samples at high speed (e.g., 10,000 x g for 10 minutes) to pellet the precipitated proteins.
- Supernatant Transfer: Carefully transfer the supernatant to a clean tube or a 96-well plate for LC-MS/MS analysis.

6.3 LC-MS/MS Analysis

- Instrumentation: Use a liquid chromatograph coupled to a tandem mass spectrometer.
- Chromatographic Separation: Employ a suitable C18 reversed-phase column with a mobile phase gradient of acetonitrile and water containing a modifier like formic acid or ammonium acetate.



- Mass Spectrometry Detection: Operate the mass spectrometer in positive ion mode using electrospray ionization (ESI). Monitor the precursor-to-product ion transitions for both Salbutamol and Salbutamol-d3 in Multiple Reaction Monitoring (MRM) mode.
 - Salbutamol: m/z 240.2 → 148.1[5]
 - Salbutamol-d3: m/z 243.1 → 151.0[6]
- Quantification: The concentration of Salbutamol in the unknown samples is determined by calculating the peak area ratio of the analyte to the internal standard and comparing it to a calibration curve constructed from samples with known concentrations of Salbutamol.

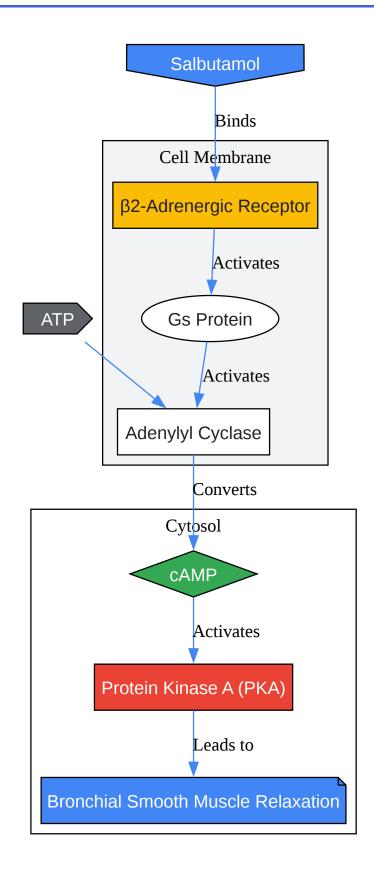
Visualizations



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Caption: Experimental workflow for the preparation and use of **Salbutamol-d3** stock solution.





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Caption: Signaling pathway of Salbutamol, a β2-adrenergic receptor agonist.



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